

Application Notes and Protocols: Ebna1-IN-SC7 for the Raji Cell Line

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Compound of Interest

Compound Name: *Ebna1-IN-SC7*

Cat. No.: *B414156*

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Introduction

Epstein-Barr virus (EBV) is a ubiquitous human herpesvirus associated with several malignancies, including Burkitt's lymphoma. The Epstein-Barr Nuclear Antigen 1 (EBNA1) is a viral protein essential for the maintenance of the EBV genome in latently infected cells and is expressed in all EBV-associated tumors. Its critical role in viral persistence and cellular transformation makes it an attractive target for therapeutic intervention. **Ebna1-IN-SC7** is a small molecule inhibitor that has been investigated for its ability to disrupt EBNA1 functions. This document provides detailed application notes and protocols for the use of **Ebna1-IN-SC7** in the context of the Raji cell line, a well-established model for Burkitt's lymphoma.

Data Presentation

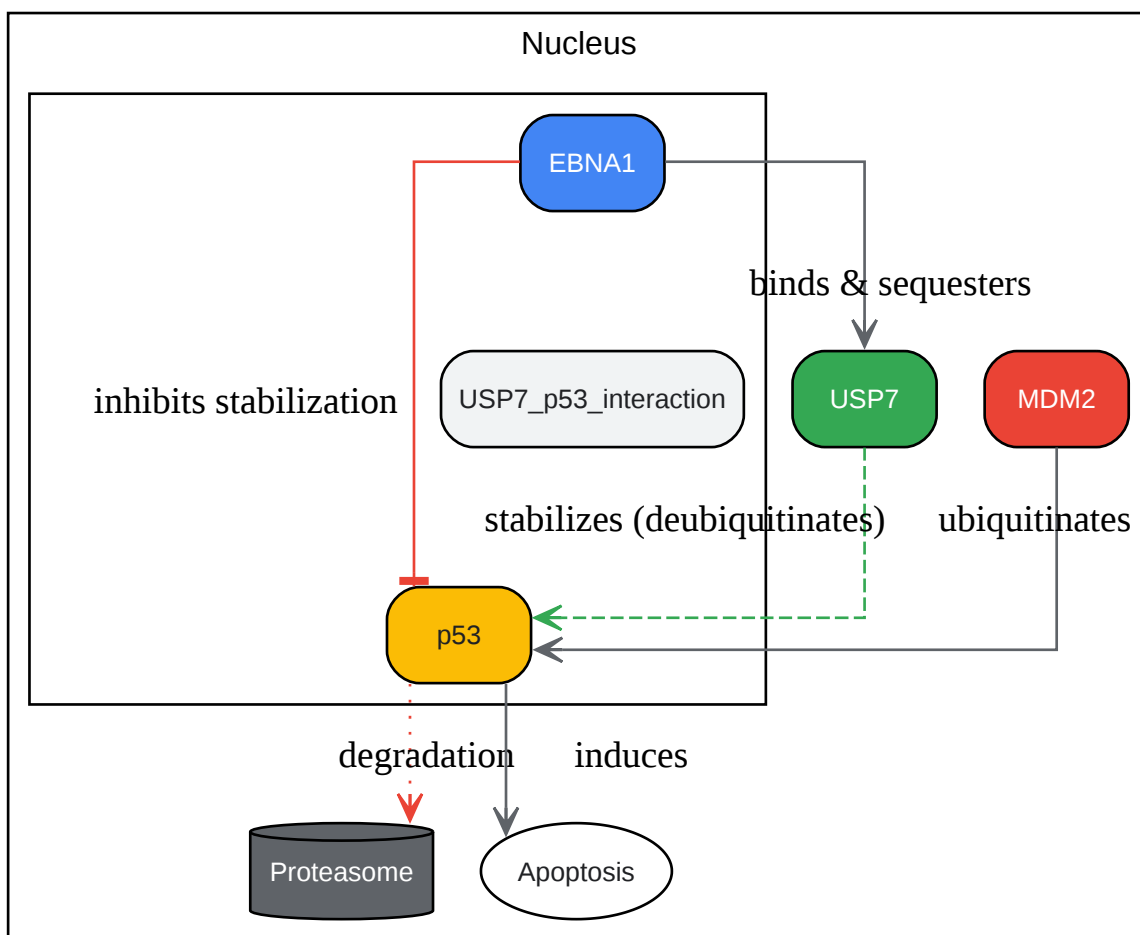
Quantitative Data Summary for Ebna1-IN-SC7

Parameter	Cell Line	Concentration	Duration	Effect	Reference
EBV Genome Copy Number	Raji	10 μ M	6 days	No significant effect on EBV genome copy number.	[1] [2] [3] [4]
Transcriptional Activation (OriP-Cp Luciferase Reporter)	HEK293T	5 μ M	Not Specified	~100% inhibition of EBNA1-mediated transcription.	
Zta-mediated Transcription (BHLF1-Luciferase Reporter)	HEK293T	5 μ M	Not Specified	~60% inhibition, indicating some off-target effects.	
IC50 (EBNA1-DNA binding)	In vitro	23 μ M	Not Applicable	Inhibition of EBNA1 binding to its cognate DNA sequence.	

Signaling Pathways and Experimental Workflows

EBNA1-p53 Signaling Pathway

The following diagram illustrates the interaction between EBNA1, USP7, and p53, a critical pathway for cell survival in EBV-positive cancers. EBNA1 can sequester the deubiquitinase USP7, preventing it from stabilizing the tumor suppressor p53. This leads to the proteasomal degradation of p53, thereby inhibiting apoptosis and promoting cell survival.



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Caption: EBNA1-mediated inhibition of p53 stabilization.

Experimental Workflow: EBV Copy Number Quantification

This workflow outlines the key steps for determining the effect of **Ebna1-IN-SC7** on the Epstein-Barr virus genome copy number in Raji cells.



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